

Application of Liarozole Fumarate in Ichthyosis Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Liariozole Fumarate*

Cat. No.: *B1675236*

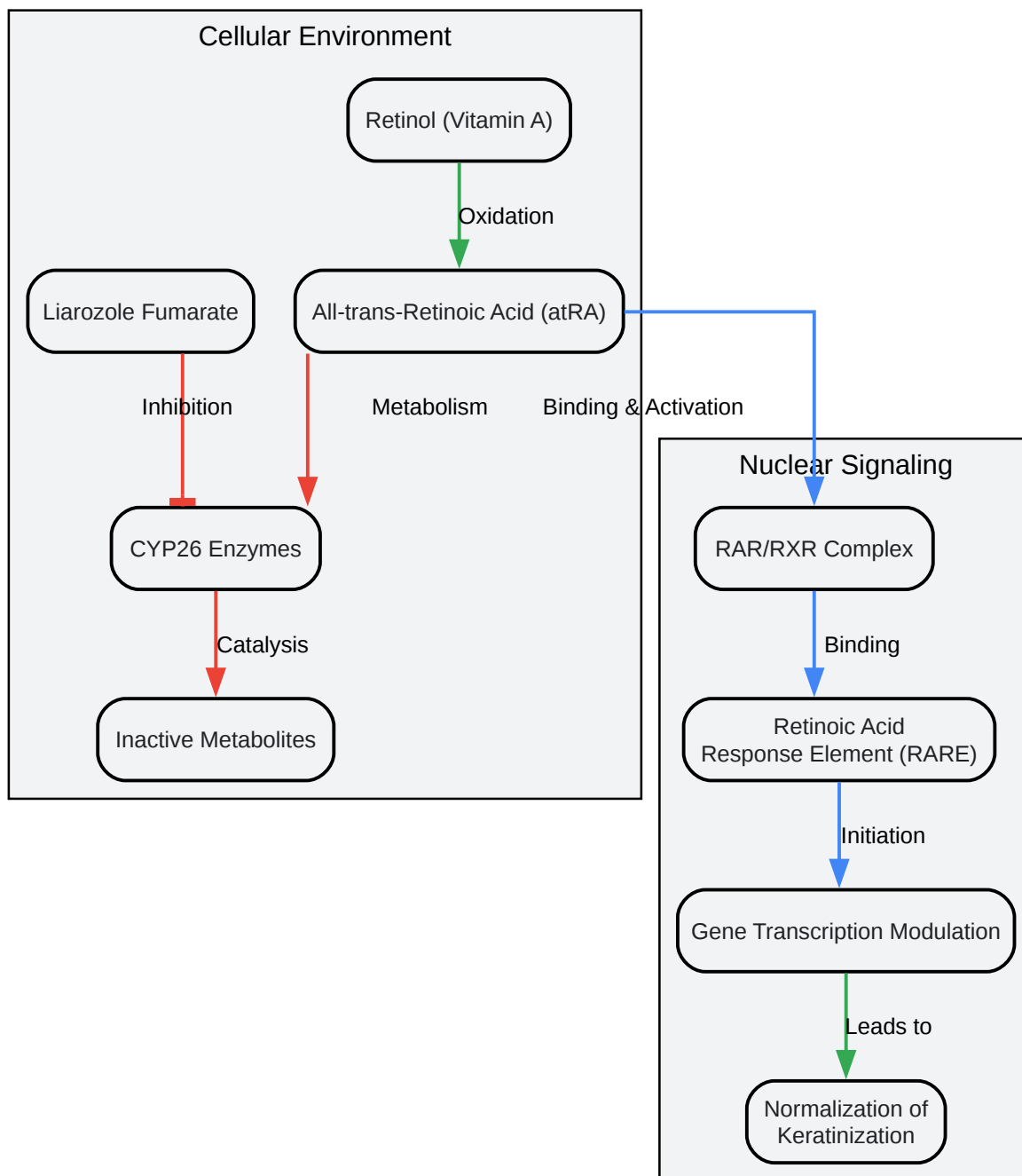
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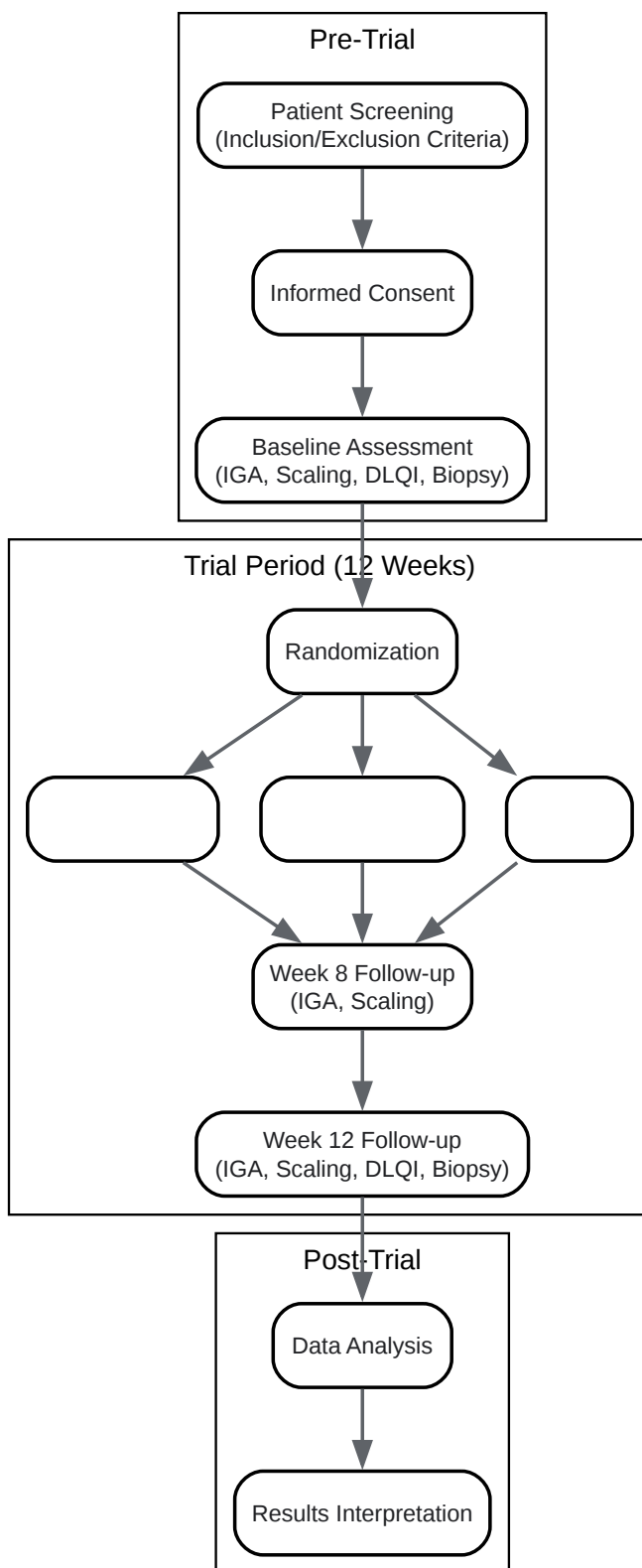
For Researchers, Scientists, and Drug Development Professionals

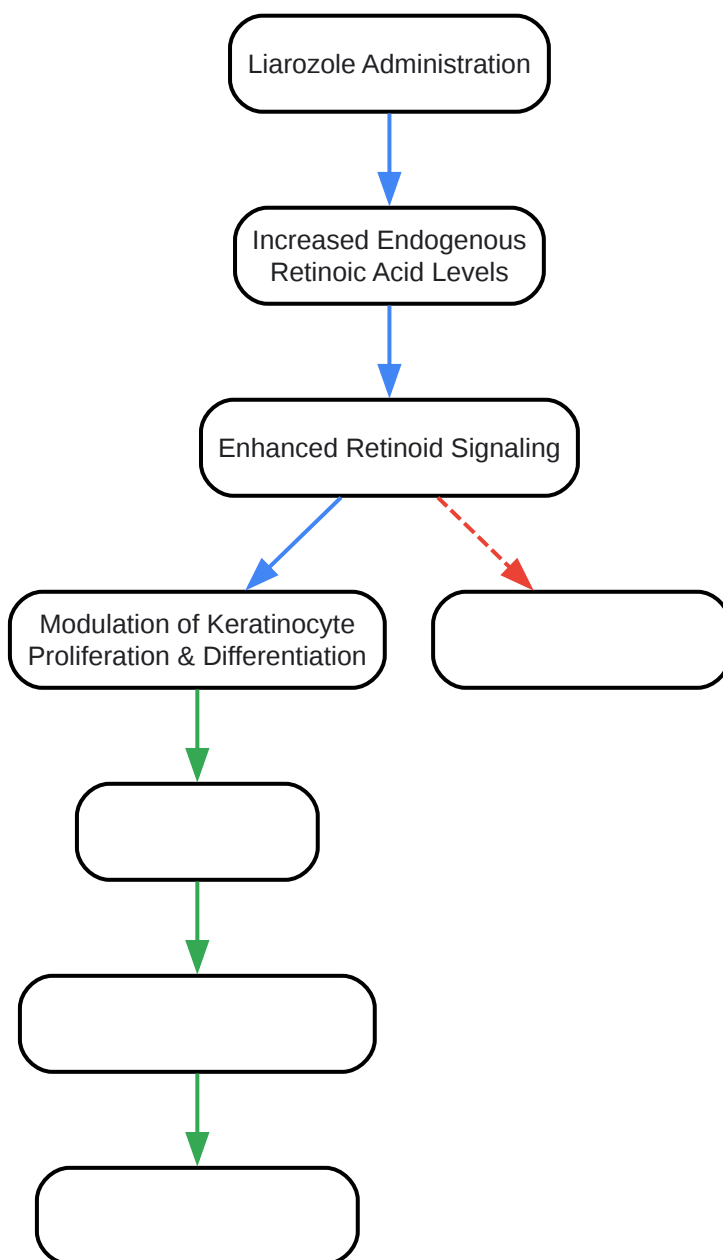
Introduction: **Liariozole Fumarate** is a potent inhibitor of the cytochrome P450-dependent metabolism of retinoic acid (RA), specifically the 4-hydroxylation of all-trans-retinoic acid (atRA). This inhibition leads to an increase in endogenous levels of retinoic acid in tissues such as the skin.^[1] As retinoids are known to modulate keratinocyte proliferation and differentiation, Liariozole has been investigated as a therapeutic agent for disorders of keratinization, including ichthyosis.^{[1][2]} These application notes provide a comprehensive overview of the use of **Liariozole Fumarate** in ichthyosis research, including its mechanism of action, clinical trial data, and detailed experimental protocols.

Mechanism of Action

Liariozole acts as a retinoic acid metabolism blocking agent (RAMBA). By inhibiting the CYP26 family of enzymes, it prevents the breakdown of endogenous all-trans-retinoic acid. The resulting increase in intracellular atRA enhances the activation of retinoic acid receptors (RARs) and retinoid X receptors (RXRs). This complex then binds to retinoic acid response elements (RAREs) on DNA, modulating the transcription of genes involved in epidermal differentiation and proliferation. This retinoid-mimetic effect helps to normalize the process of keratinization that is defective in ichthyosis.







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References

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- 2. Oral treatment of ichthyosis by the cytochrome P-450 inhibitor liarozone - PubMed [pubmed.ncbi.nlm.nih.gov]
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